

The Impact of T025 on CLK-Dependent Phosphorylation: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: T025

Cat. No.: B2925002

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This technical guide provides an in-depth analysis of the compound **T025** and its effects on Cdc2-like kinase (CLK)-dependent phosphorylation. **T025** is a potent, orally available small molecule inhibitor of CLKs, a family of dual-specificity kinases that play a critical role in the regulation of pre-mRNA splicing.[1] By targeting CLKs, **T025** disrupts the phosphorylation of key splicing factors, leading to significant alterations in gene expression and cellular function, with profound implications for cancer therapy, particularly in MYC-driven malignancies.[2][3]

Quantitative Data Presentation

The inhibitory activity of **T025** has been characterized against various kinases, demonstrating high potency for the CLK family. The following tables summarize the key quantitative data for **T025**.

Table 1: In Vitro Kinase Inhibitory Activity of **T025**

Kinase	Kd (nM)	IC50 (nM)
CLK1	4.8[2][4]	13[5]
CLK2	0.096[2][4]	4[5]
CLK3	6.5[2][4]	363[5]
CLK4	0.61[2][4]	46[5]
DYRK1A	0.074[2]	-
DYRK1B	1.5[2]	-
DYRK2	32[2]	-

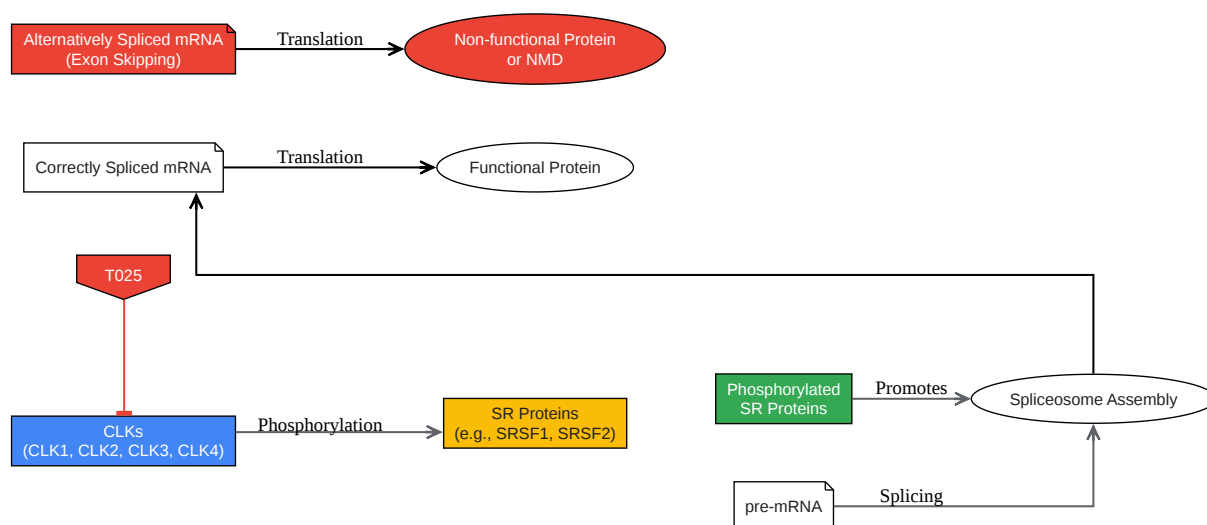
Table 2: Cellular Activity of T025

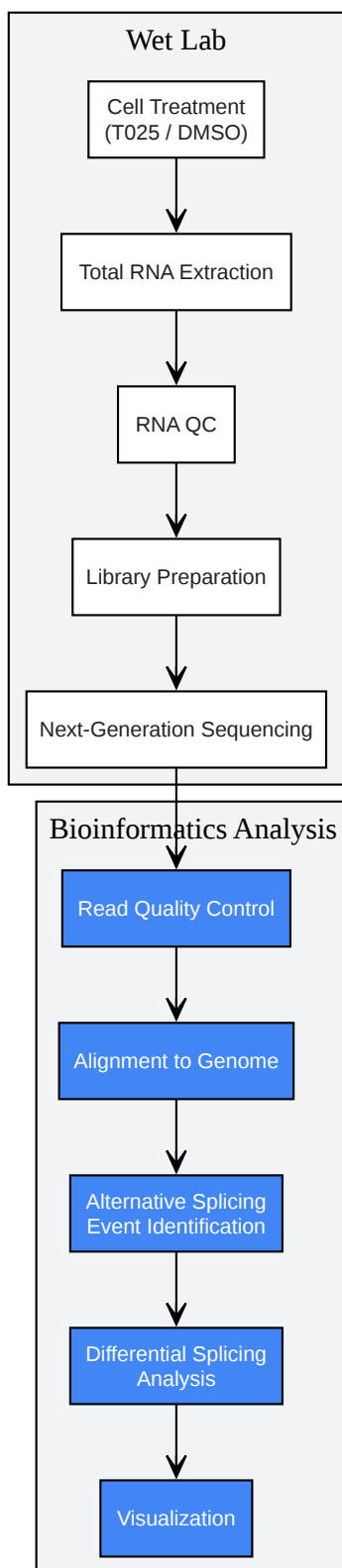
Cell Line	Assay Type	IC50 (nM)	Notes
Hematological and Solid Cancer Cell Lines	Anti-proliferative	30-300[4]	Broad-spectrum activity.
MDA-MB-468 (Breast Cancer)	Anti-proliferative	~100-300[6]	Dose-dependent suppression of cell growth observed with 1-1000 nM treatment. [6]
MDA-MB-468 (Breast Cancer)	Phosphorylation Reduction	-	Reduction in pCLK2 and CLK2 levels observed with 0-1000 nM treatment for 6 hours.[1]

Signaling Pathway and Mechanism of Action

CLK kinases are crucial regulators of pre-mRNA splicing through their phosphorylation of serine/arginine-rich (SR) proteins.[7][8] Phosphorylated SR proteins are essential for the

recognition of exons and the assembly of the spliceosome.[9] **T025**, by inhibiting CLK activity, prevents the phosphorylation of SR proteins. This leads to the misregulation of splicing, often resulting in the exclusion of specific exons from the mature mRNA, a phenomenon known as exon skipping.[2][4] This alteration of splicing can generate non-functional proteins or trigger nonsense-mediated decay, ultimately leading to cell cycle arrest and apoptosis in cancer cells. [10]





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- To cite this document: BenchChem. [The Impact of T025 on CLK-Dependent Phosphorylation: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2925002#t025-effect-on-clk-dependent-phosphorylation]

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